

# An In-depth Technical Guide to the Physical Properties of Isobutyl Acetoacetate

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## Compound of Interest

Compound Name: *Isobutyl acetoacetate*

Cat. No.: *B046460*

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This guide provides a comprehensive overview of the key physical properties of **isobutyl acetoacetate**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. This document outlines the experimentally determined values for these properties, details the methodologies for their measurement, and presents logical workflows for these experimental procedures.

## Physical Properties of Isobutyl Acetoacetate

**Isobutyl acetoacetate**, also known as 2-methylpropyl 3-oxobutanoate, is a colorless liquid with a sweet, fruity, brandy-like odor.<sup>[1][2]</sup> It is utilized as a flavoring agent and as an intermediate in the production of pharmaceuticals.<sup>[2]</sup>

## Quantitative Data

The boiling point and density of **isobutyl acetoacetate** have been determined under various conditions. The following tables summarize these findings for easy reference and comparison.

Table 1: Boiling Point of **Isobutyl Acetoacetate**

Boiling Point (°C)	Pressure (mmHg)	Source
196.0	760	PubChem[1]
199.4	760	LookChem[3]
100	22	lifechem pharma[4], Sigma-Aldrich[5], ChemicalBook[6][7]
84.5	11	ECHEMI[2]

Table 2: Density of **Isobutyl Acetoacetate**

Density (g/cm <sup>3</sup> )	Temperature (°C)	Source
0.9697	25	ECHEMI[2]
0.98	25	lifechem pharma[4], Sigma-Aldrich[5]
0.979	Not Specified	LookChem[3]

## Experimental Protocols

The accurate determination of physical properties such as boiling point and density is fundamental in chemical research. The following sections detail the standard methodologies for these measurements.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[8] This property is a crucial indicator of purity. Several methods can be employed for its determination.

#### 1. Micro Boiling Point Determination (Capillary Method):

This method is suitable when only a small sample of the liquid is available.

- Apparatus: Thiele tube or a beaker with a high-boiling point liquid (e.g., paraffin oil), thermometer, small test tube, and a capillary tube sealed at one end.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Procedure:
  - A small amount of the liquid is placed in the small test tube.
  - The capillary tube is inverted and placed inside the test tube with the open end submerged in the liquid.
  - The test tube is attached to a thermometer and immersed in the heating bath (Thiele tube or oil bath).
  - The bath is heated slowly and stirred to ensure uniform temperature distribution.
  - As the temperature rises, a stream of bubbles will emerge from the capillary tube.
  - Heating is discontinued when a steady stream of bubbles is observed.
  - The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.[\[10\]](#)[\[12\]](#)

## 2. Simple Distillation Method:

This method is used when a larger volume of the liquid is available and also serves to purify the liquid.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, and a heating source.  
[\[8\]](#)
- Procedure:
  - The liquid is placed in the distillation flask along with boiling chips to ensure smooth boiling.
  - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.

- The liquid is heated, and the temperature is recorded when the vapor condensation rate is steady and the temperature reading is stable. This stable temperature is the boiling point.  
[11]

## Determination of Density

Density is the mass of a substance per unit volume.

### 1. Using a Graduated Cylinder and Balance:

This is a straightforward method for determining density.

- Apparatus: Graduated cylinder and an electronic balance.[13][14]
- Procedure:
  - The mass of a clean, dry graduated cylinder is measured using the electronic balance.
  - A known volume of the liquid is added to the graduated cylinder. The volume is read from the bottom of the meniscus.
  - The mass of the graduated cylinder with the liquid is measured.
  - The mass of the liquid is calculated by subtracting the mass of the empty cylinder.
  - The density is calculated by dividing the mass of the liquid by its volume.[13][14] For improved accuracy, multiple measurements can be taken and averaged.[14]

### 2. Using a Pycnometer (Density Bottle):

This method provides more accurate results.

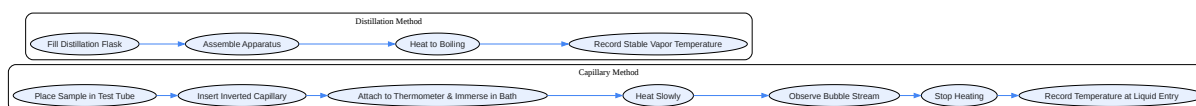
- Apparatus: A pycnometer (a small glass flask with a fitted glass stopper with a capillary tube) and an electronic balance.
- Procedure:
  - The mass of the clean, dry, and empty pycnometer is determined.

- The pycnometer is filled with the liquid, and the stopper is inserted, allowing excess liquid to exit through the capillary. The outside is wiped dry.
- The mass of the filled pycnometer is measured.
- The mass of the liquid is determined by subtraction.
- The volume of the pycnometer is determined by repeating the procedure with a liquid of known density (e.g., distilled water).
- The density of the sample liquid is then calculated.

## Visualizations

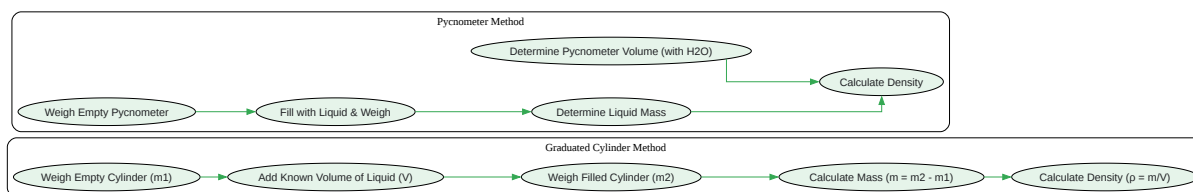
### Experimental Workflow Diagrams

The following diagrams, generated using Graphviz, illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Boiling Point Determination.

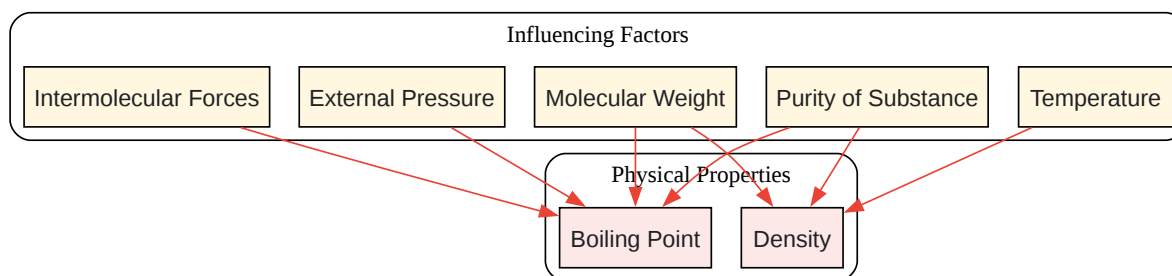


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Caption: Workflow for Density Determination.

## Logical Relationship Diagram

The physical properties of a substance are influenced by several factors. The following diagram illustrates the key relationships affecting boiling point and density.



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Caption: Factors Influencing Physical Properties.

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## References

- 1. Isobutyl acetoacetate | C<sub>8</sub>H<sub>14</sub>O<sub>3</sub> | CID 522677 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. Isobutyl acetoacetate | lookchem [lookchem.com]
- 4. lifechempharma.com [lifechempharma.com]
- 5. Isobutyl acetoacetate = 98.0 GC 7779-75-1 [sigmaaldrich.com]
- 6. Isobutyl acetoacetate CAS#: 7779-75-1 [m.chemicalbook.com]
- 7. Isobutyl acetoacetate | 7779-75-1 [chemicalbook.com]
- 8. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 9. Class 11 Chemistry Determination Of Boiling Point Experiment [vedantu.com]
- 10. cdn.juniata.edu [cdn.juniata.edu]
- 11. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 12. uomus.edu.iq [uomus.edu.iq]
- 13. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 14. chem.libretexts.org [chem.libretexts.org]
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